

Navigating the Solubility Landscape of 3,5-Difluoropyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Difluoropyridine

Cat. No.: B1298662

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Difluoropyridine is a fluorinated heterocyclic compound of increasing interest in the pharmaceutical and agrochemical industries. Its unique electronic properties, stemming from the presence of two electron-withdrawing fluorine atoms on the pyridine ring, make it a valuable building block in the synthesis of novel bioactive molecules. Understanding its solubility in various organic solvents is a critical parameter for its effective use in synthesis, purification, and formulation development.

This technical guide provides a comprehensive overview of the available information on the solubility of **3,5-Difluoropyridine** in common organic solvents. Due to a notable lack of specific quantitative experimental data in publicly accessible literature, this guide focuses on qualitative solubility information, predicted solubility data, and detailed experimental protocols to enable researchers to determine precise solubility values.

Physicochemical Properties of 3,5-Difluoropyridine

A foundational understanding of the physicochemical properties of **3,5-Difluoropyridine** is essential for interpreting its solubility behavior.

Property	Value	Reference
Molecular Formula	C ₅ H ₃ F ₂ N	[1]
Molecular Weight	115.08 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	92-93 °C	[3]
Density	1.268 g/cm ³	[3]
Flash Point	9 °C	[3]

Qualitative and Predicted Solubility

Direct experimental data on the quantitative solubility of **3,5-Difluoropyridine** in a range of common organic solvents is not readily available in the surveyed literature. However, general observations and computational predictions offer valuable insights.

Qualitative Observations:

General statements in the chemical literature indicate that **3,5-Difluoropyridine** is soluble in common organic solvents such as ethanol and ether.

Predicted Water Solubility:

Computational models provide estimates for the water solubility of **3,5-Difluoropyridine**. It is important to note that these are theoretical values and should be confirmed by experimental determination.

Prediction Method	Predicted Solubility
ESOL	1.95 mg/mL
Ali	14.1 mg/mL

Experimental Protocols for Solubility Determination

To empower researchers to obtain precise and reliable quantitative solubility data for **3,5-Difluoropyridine**, this section details standard experimental methodologies. The gravimetric method is a widely used, robust, and straightforward technique for this purpose.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution of the solute in a given solvent at a specific temperature, followed by the evaporation of the solvent and weighing the remaining solute.

Materials and Equipment:

- **3,5-Difluoropyridine** (high purity)
- Organic solvent of interest (e.g., methanol, ethanol, acetone, dichloromethane, ethyl acetate, tetrahydrofuran, acetonitrile)
- Analytical balance
- Constant temperature bath (e.g., water bath, oil bath)
- Vials or flasks with secure caps
- Magnetic stirrer and stir bars
- Syringe filters (chemically compatible with the solvent)
- Syringes
- Pre-weighed evaporation dishes or vials
- Oven or vacuum oven

Procedure:

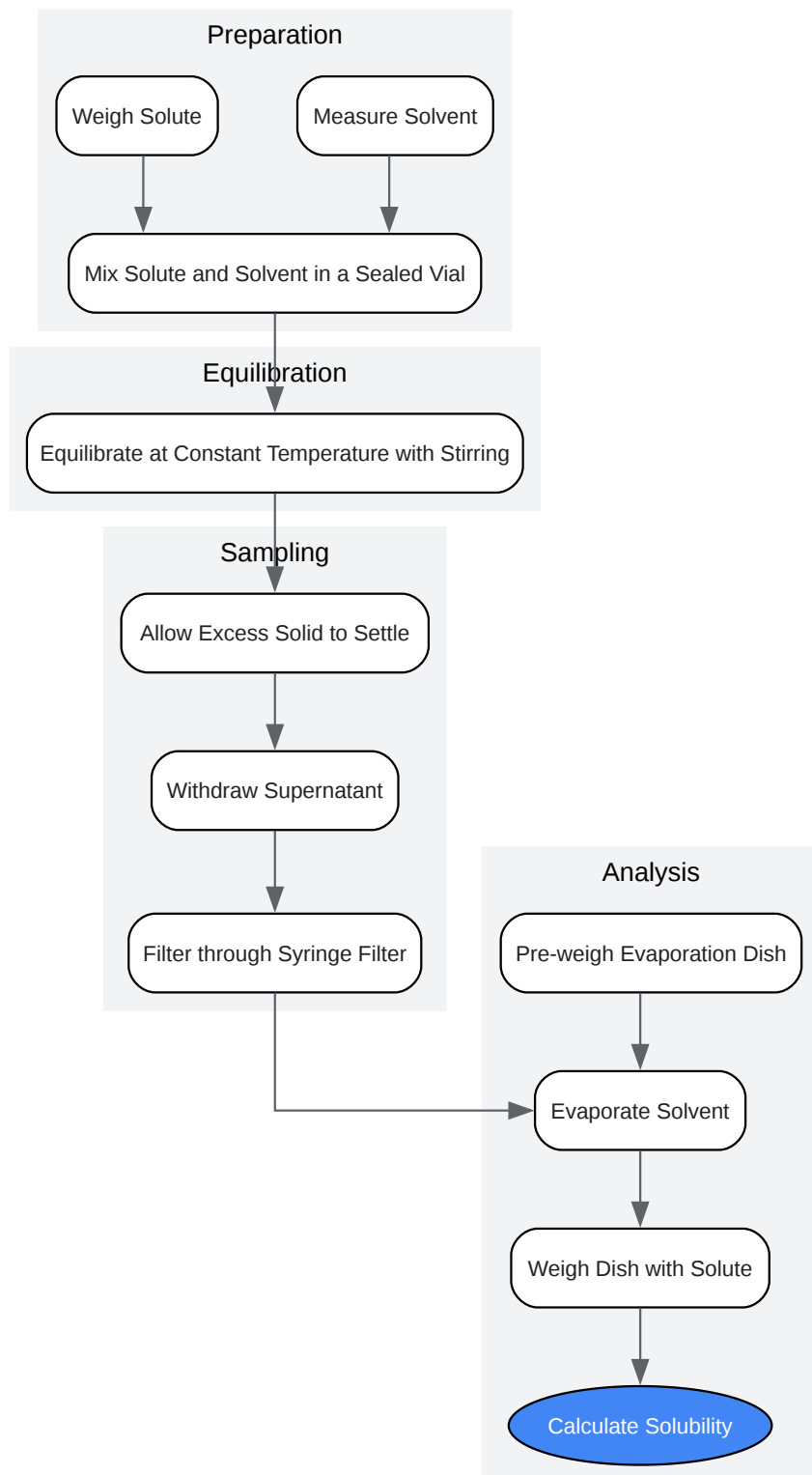
- **Sample Preparation:** Add an excess amount of **3,5-Difluoropyridine** to a known volume or mass of the chosen organic solvent in a sealed vial or flask. The presence of undissolved solid is crucial to ensure saturation.

- **Equilibration:** Place the sealed vial in a constant temperature bath set to the desired temperature. Stir the mixture vigorously using a magnetic stirrer for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). Periodically check for the continued presence of undissolved solid.
- **Sample Withdrawal and Filtration:** Once equilibrium is achieved, stop the stirring and allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a syringe. Immediately attach a syringe filter and dispense the clear, saturated solution into a pre-weighed evaporation dish.
- **Solvent Evaporation:** Place the evaporation dish in an oven or vacuum oven at a temperature sufficient to evaporate the solvent without decomposing the **3,5-Difluoropyridine**. A temperature slightly above the boiling point of the solvent is generally suitable.
- **Drying and Weighing:** Once all the solvent has evaporated, transfer the dish to a desiccator to cool to room temperature. Weigh the dish containing the dried **3,5-Difluoropyridine** on an analytical balance. Repeat the drying and weighing process until a constant mass is obtained.
- **Calculation:**
 - Mass of dissolved **3,5-Difluoropyridine** = (Mass of dish + solute) - Mass of empty dish
 - Solubility can then be expressed in various units, such as g/100 mL, g/kg of solvent, or mol/L.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of a compound using the gravimetric method.

General Workflow for Gravimetric Solubility Determination

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps of the gravimetric method for solubility determination.

Conclusion

While specific quantitative solubility data for **3,5-Difluoropyridine** in common organic solvents remains elusive in the public domain, this guide provides the necessary framework for researchers to approach this critical parameter. The provided physicochemical properties and qualitative solubility information offer a starting point for solvent selection. Furthermore, the detailed experimental protocol for the gravimetric method equips scientists with a reliable means to determine accurate and reproducible solubility data, which is indispensable for advancing research and development involving this versatile fluorinated pyridine. The generation of such experimental data would be a valuable contribution to the chemical and pharmaceutical sciences.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-Difluoropyridine | 71902-33-5 [chemicalbook.com]
- 2. L19539.06 [thermofisher.com]
- 3. chemwhat.com [chemwhat.com]
- To cite this document: BenchChem. [Navigating the Solubility Landscape of 3,5-Difluoropyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298662#solubility-of-3-5-difluoropyridine-in-common-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com